

Technical Support Center: Enhancing Prohexadione Efficacy Through Compounding

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Compound of Interest

Compound Name: Prohexadione

Cat. No.: B163171

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the enhancement of **Prohexadione** (P-Ca) efficacy by compounding it with other plant growth regulators (PGRs).

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **Prohexadione**-Ca?

Prohexadione-Ca is a plant bioregulator that primarily inhibits the biosynthesis of gibberellins, which are hormones responsible for stem elongation.^{[1][2][3]} It acts as a structural mimic of 2-oxoglutaric acid, blocking distinct dioxygenases involved in gibberellin formation.^[4] This results in reduced vegetative growth and more compact plants.^[4] Specifically, it blocks the conversion of the inactive GA20 to the active GA1. **Prohexadione**-Ca is absorbed by green tissues and has a short persistence in plants and soil.

Q2: What are the main benefits of using **Prohexadione**-Ca in combination with other regulators?

Combining **Prohexadione**-Ca with other regulators can lead to synergistic effects, such as a stronger reduction in shoot growth than when either product is used alone. This can also allow for reduced application rates of the partner regulator, potentially mitigating negative side effects. Additionally, combinations can influence other physiological responses like flowering, fruit set, and stress tolerance.

Q3: Can **Prohexadione**-Ca be tank-mixed with fungicides and insecticides?

Yes, studies have shown that **Prohexadione**-Ca is compatible with many fungicides and insecticides. For instance, research on peanuts indicated that fungicides, insecticides, and foliar fertilizers did not negatively affect the efficacy of **Prohexadione**-Ca. In some cases, the combination can even have synergistic or additive effects in controlling pests due to better pesticide penetration and coverage resulting from reduced foliar growth. However, it is always recommended to perform a jar test for compatibility before large-scale tank mixing.

Q4: Are there any known incompatibilities when tank-mixing **Prohexadione**-Ca?

Caution should be exercised when tank-mixing **Prohexadione**-Ca with calcium-containing products, as free ionic calcium can cause precipitation and reduce efficacy. It is advised not to tank mix **Prohexadione**-Ca with calcium sprays. If the water source is high in calcium carbonate ("hard water"), adding ammonium sulfate (AMS) is recommended to act as a water conditioner.

Q5: How does the addition of adjuvants affect **Prohexadione**-Ca performance?

Adjuvants like non-ionic surfactants or crop oil concentrates can improve the leaf coverage and consistency of **Prohexadione**-Ca's performance. The choice of adjuvant can be critical, especially when dealing with hard water, where ammonium sulfate (AMS) is recommended. The effectiveness of an adjuvant can vary depending on the specific herbicide, environmental conditions, and the weed species being targeted.

Troubleshooting Guide

Issue 1: Reduced efficacy of **Prohexadione**-Ca application.

- Possible Cause 1: Water Quality. High levels of calcium carbonate (hard water) in the spray solution can reduce the effectiveness of **Prohexadione**-Ca.
 - Solution: Use a water conditioner such as ammonium sulfate (AMS). A common recommendation is to add one pound of AMS for every pound of **Prohexadione**-Ca product.

- Possible Cause 2: Application Timing. The efficacy of **Prohexadione**-Ca is dependent on the growth stage of the plant.
 - Solution: Apply **Prohexadione**-Ca when the target plants are actively growing. For example, in apples, the initial application for vegetative growth control is often recommended at the pink stage or when shoots are 1.5 to 3 inches long.
- Possible Cause 3: Rainfall after application. Rainfall shortly after application can wash the product off the leaves before it is fully absorbed.
 - Solution: Avoid applying **Prohexadione**-Ca if rainfall is expected within one hour for grass grown for seed, and within 8 hours for apples, peanuts, and sweet cherries.

Issue 2: Inconsistent results across the treated area.

- Possible Cause 1: Uneven spray coverage. Foliar-absorbed products like **Prohexadione**-Ca require uniform and complete coverage for a consistent response.
 - Solution: Ensure proper calibration of spray equipment. Use appropriate spray volume, pressure, nozzles, and tractor speed to achieve good coverage. The use of a non-ionic surfactant can also improve leaf coverage.
- Possible Cause 2: Variable plant vigor. The response to **Prohexadione**-Ca can be influenced by the vigor of the trees or plants.
 - Solution: Adjust the application rate based on the vegetative vigor of the plants. Higher vigor may require a higher rate or more frequent applications.

Issue 3: Unexpected phytotoxicity or negative effects on the crop.

- Possible Cause 1: Incorrect mixing order. When tank-mixing multiple products, an improper mixing order can lead to incompatibility and potential phytotoxicity.
 - Solution: Always follow the recommended mixing order. A general guideline is to add products to the tank in the following sequence: 1) Wettable powders, 2) Suspension concentrates (flowables), 3) Emulsifiable concentrates, 4) Water-soluble liquids, and 5) Surfactants. Always conduct a jar test before mixing a full tank.

- Possible Cause 2: High application rates of tank-mix partner. Some regulators, when combined with **Prohexadione**-Ca, may have a stronger effect than anticipated.
 - Solution: When using a new combination, it is advisable to start with lower rates and conduct small-scale trials to determine the optimal dosage for your specific conditions. For example, when combining with Uniconazole, the inclusion of **Prohexadione**-Ca may allow for a lower dosage of Uniconazole.

Data Presentation

Table 1: Effect of **Prohexadione**-Ca and Tank-Mix Partners on Shoot Growth in Apple and Sweet Cherry Trees

Plant	Treatment	Application Rate	Shoot Growth Reduction (%)	Source
'Empire'/M.26 Apple	Prohexadione-Ca	3 applications at ~2-week intervals	26 - 40	
'Empire'/M.26 Apple	Ethephon	3 applications at ~2-week intervals	61 - 73	
'Empire'/M.26 Apple	Prohexadione-Ca + Ethephon	3 applications at ~2-week intervals	61 - 73	
'Empire'/M.26 Apple	Maleic Hydrazide	3 applications at ~2-week intervals	57 - 61	
Young Sweet Cherry	Prohexadione-Ca	125 to 250 mg·L ⁻¹ 1 a.i.	Transient reduction	
Young Sweet Cherry	Ethephon	175 to 200 mg·L ⁻¹ 1 a.i.	Transient reduction	
Young Sweet Cherry	Prohexadione-Ca + Ethephon	Tank-mix	Stronger, possibly synergistic reduction	

Table 2: Effect of **Prohexadione**-Ca and Ethephon on Flowering in 'Bing' Sweet Cherry

Treatment	Application Schedule	Flower Bud Density	Yield Efficiency	Source
Prohexadione-Ca + Ethephon (Tank-mix)	Two applications, three weeks apart	~3-fold increase over untreated	~3-fold increase	
Single application of P-Ca or P-Ca/ETH tank mix	Single application	Ineffective or minor increase	Not specified	

Experimental Protocols

Experiment 1: Evaluation of **Prohexadione**-Ca and Ethephon on Sweet Cherry Growth and Flowering

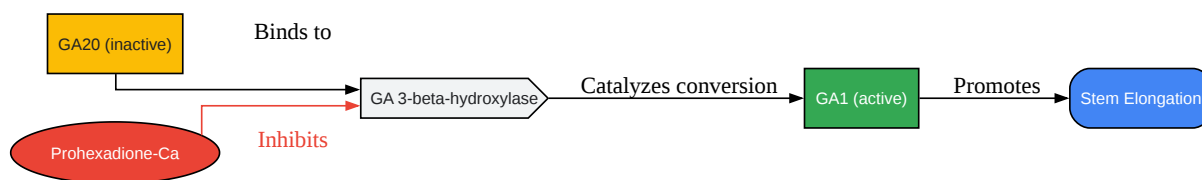
- Objective: To assess the impact of single and tank-mixed applications of **Prohexadione**-Ca (P-Ca) and ethephon (ETH) on shoot growth and flower bud formation in young, non-fruiting sweet cherry trees.
- Methodology:
 - Select young, vigorous, non-fruiting sweet cherry trees for the experiment.
 - Prepare single applications of P-Ca at concentrations of 125 to 250 mg·L⁻¹ active ingredient (a.i.) and ETH at 175 to 200 mg·L⁻¹ a.i.
 - Prepare tank-mix applications of P-Ca and ETH at the same concentrations.
 - Apply the treatments to different groups of trees. Include an untreated control group.
 - For a subset of the tank-mix group, apply a second application three weeks after the first.
 - Monitor and measure terminal shoot elongation at regular intervals throughout the growing season.

- In the following season, assess the flower bud density on previous season's shoots and spurs on older wood.
- Collect and analyze data on shoot growth rate, total seasonal shoot growth, and flower bud density. Source: Adapted from studies on sweet cherry trees.

Experiment 2: Assessing the Compatibility and Efficacy of **Prohexadione**-Ca with Other Agrichemicals on Peanut

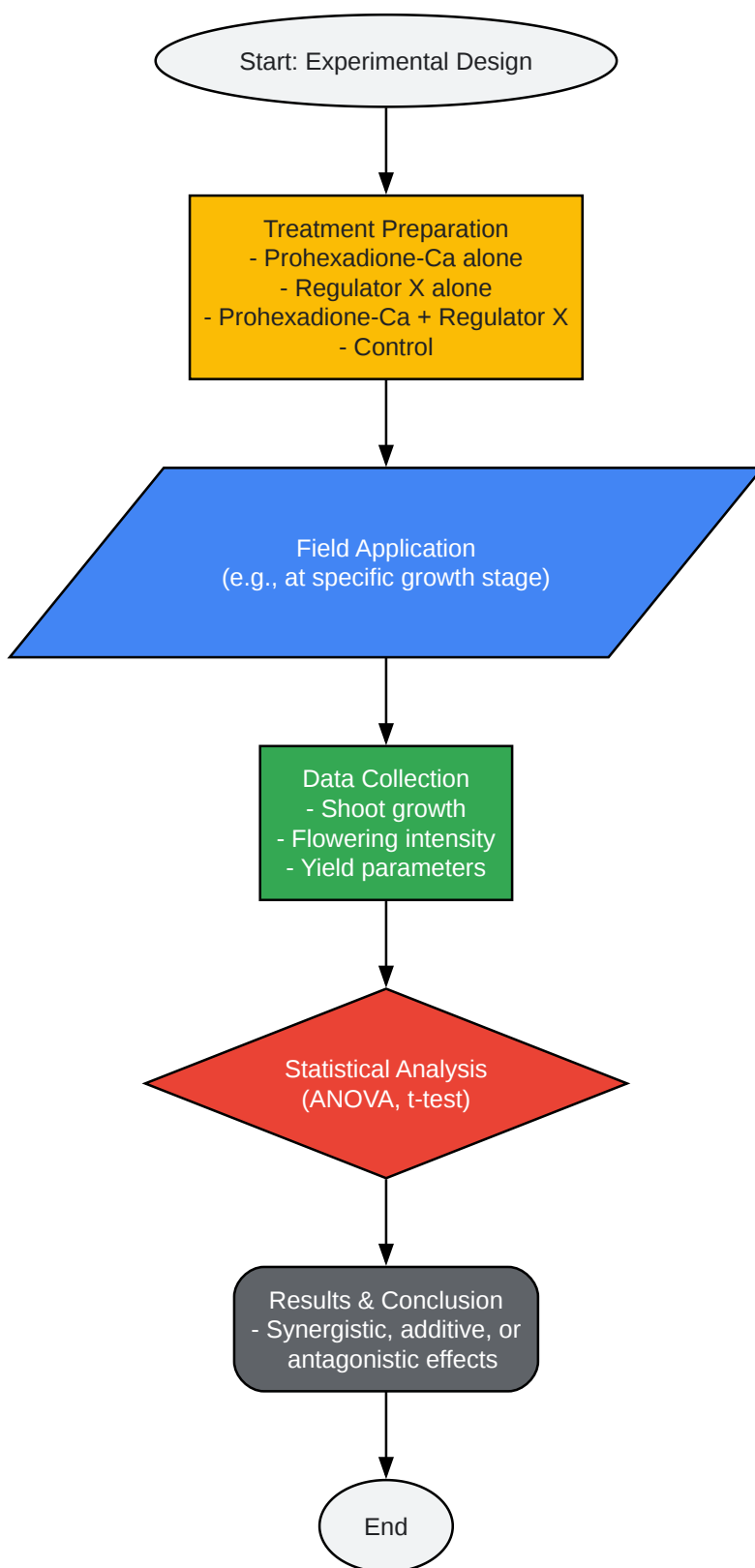
- Objective: To determine the biological and physicochemical interactions when **Prohexadione**-Ca is applied in combination with various herbicides, fungicides, and insecticides on peanut.
- Methodology:
 - Establish field plots of peanuts.
 - Design treatments to include **Prohexadione**-Ca applied alone, in combination with various agrichemicals (e.g., acifluorfen, bentazon, pyridate, sethoxydim, clethodim), and the agrichemicals applied alone. Include an untreated control.
 - Apply the first set of treatments when peanut vines reach 50% row closure.
 - Apply a second application of **Prohexadione**-Ca alone to a designated group 2 weeks after the first application.
 - Visually assess peanut injury at regular intervals after treatment.
 - Measure row visibility and main stem height to determine the efficacy of **Prohexadione**-Ca.
 - Evaluate weed control for herbicide tank mixes.
 - At the end of the season, harvest the peanuts and measure pod yield.
 - Statistically analyze the data to determine any synergistic or antagonistic interactions. Source: Adapted from research on peanut.

Visualizations



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Caption: **Prohexadione**-Ca inhibits the enzyme GA 3-beta-hydroxylase, blocking the conversion of inactive GA20 to active GA1, thus reducing stem elongation.



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Caption: A generalized workflow for evaluating the efficacy of **Prohexadione**-Ca when tank-mixed with another plant growth regulator.

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